

Technical Support Center: 2-(4-Benzylpiperazin-1-yl)benzaldehyde Reactions

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Compound of Interest

Compound Name: 2-(4-Benzylpiperazin-1-yl)benzaldehyde

Cat. No.: B056036

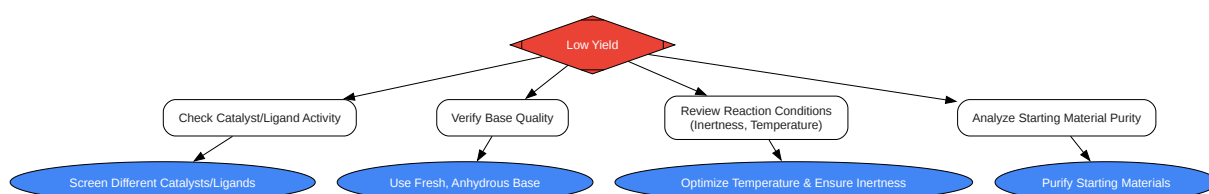
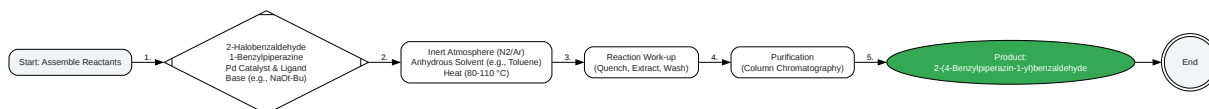
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-(4-Benzylpiperazin-1-yl)benzaldehyde**. The information is presented in a question-and-answer format to directly address common issues encountered during its synthesis and subsequent reactions.

I. Synthesis of 2-(4-Benzylpiperazin-1-yl)benzaldehyde via Buchwald-Hartwig Amination

The synthesis of **2-(4-Benzylpiperazin-1-yl)benzaldehyde** is commonly achieved through a palladium-catalyzed Buchwald-Hartwig amination, coupling 1-benzylpiperazine with a 2-halobenzaldehyde (e.g., 2-bromobenzaldehyde or 2-chlorobenzaldehyde).

Experimental Workflow: Buchwald-Hartwig Amination



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